

Guaiacol ethylene glycol ether physical characteristics

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Compound of Interest

Compound Name: 2-(2-Methoxyethyl)phenol

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An In-depth Technical Guide on the Physical Characteristics of Guaiacol Glyceryl Ether (Guaifenesin)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical characteristics of Guaiacol Glyceryl Ether, commonly known as Guaifenesin. The information is curated for professionals in research, science, and drug development, with a focus on quantitative data, experimental methodologies, and visual representations of key processes.

Core Physical and Chemical Properties

Guaifenesin is a well-characterized molecule with the chemical name 3-(2-Methoxyphenoxy)-1,2-propanediol[1][2][3]. It is widely used as an expectorant. Its physical properties are critical for formulation development, quality control, and analytical method development.

Data Presentation: Physicochemical Characteristics

The following table summarizes the key quantitative physical and chemical data for Guaifenesin.

Property	Value	Citations
CAS Number	93-14-1	[1] [2] [3] [4]
Molecular Formula	C ₁₀ H ₁₄ O ₄	[1] [2] [3] [4]
Molecular Weight	198.22 g/mol	[1] [2] [3] [4]
Appearance	White to off-white crystalline powder; Minute rhombic prisms	[1] [3] [5] [6]
Odor/Taste	Slight characteristic odor, slightly bitter aromatic taste	[3] [5] [6]
Melting Point	77-81 °C; 78.5-79 °C	[1] [3] [4] [5]
Boiling Point	215 °C at 19 mmHg (2.53 kPa)	[1] [4] [5]
Density	1.18 - 1.195 g/cm ³ (estimate)	[1] [4] [7]
pKa (Predicted)	13.53 ± 0.20	[1] [4] [6]
LogP (Octanol/Water)	1.39	[1] [8]
Refractive Index	1.538 - 1.555 (estimate)	[1] [4] [7] [9]
UV/Vis λ _{max}	224-226 nm, 273-274 nm	[2] [10] [11]
Mass Spec Peaks	Intense peaks at m/z: 109, 124, 198	[6]

Data Presentation: Solubility Profile

Solvent	Solubility	Temperature	Citations
Water	5 g/100 mL (50 g/L)	25 °C	[1] [4] [6] [7]
Water	40.4 mg/mL	25 °C	[12]
Water	259.8 mg/mL	40 °C	[12]
Ethanol	Freely Soluble (~15 mg/mL)	Room Temp	[2] [3] [10]
Chloroform	Soluble	Room Temp	[1] [3] [5]
Glycerin	Soluble	Room Temp	[1] [3] [5]
Propylene Glycol	Soluble	Room Temp	[3]
DMSO	~30 mg/mL (100 mg/mL with heat/sonication)	Room Temp	[2] [4]
DMF	Soluble (~30 mg/mL)	Room Temp	[1] [2] [3]
Benzene	Moderately to Easily Soluble	Room Temp	[1] [3] [5]
Petroleum Ether	Practically Insoluble	Room Temp	[1] [3] [5]
PBS (pH 7.2)	~5 mg/mL	Room Temp	[2]

Experimental Protocols

The determination of Guaifenesin's physical characteristics relies on standard pharmaceutical analysis techniques.

Determination of Melting Point

The melting point is a crucial indicator of purity and is typically determined using the capillary method.

- **Sample Preparation:** A small amount of finely powdered, dry Guaifenesin is packed into a capillary tube.

- **Instrumentation:** The capillary tube is placed in a calibrated melting point apparatus.
- **Measurement:** The sample is heated at a controlled rate. The temperature range is recorded from the point at which the substance first begins to melt to when it becomes completely liquid. For Guaifenesin, this is typically observed in the range of 77-81°C[1][4].

Determination of Boiling Point at Reduced Pressure

As Guaifenesin may decompose at its atmospheric boiling point, the boiling point is determined under vacuum.

- **Apparatus:** A distillation apparatus suitable for reduced pressure is assembled.
- **Procedure:** The sample is heated in the distillation flask. The pressure of the system is reduced and maintained at a constant value (e.g., 19 mmHg)[1][4][5].
- **Measurement:** The temperature at which the liquid boils and its vapor condenses is recorded as the boiling point at that specific pressure.

Solubility Determination

Equilibrium solubility measurement is the standard method for quantifying the solubility of a compound in a given solvent.

- **Sample Preparation:** An excess amount of Guaifenesin is added to a known volume of the solvent (e.g., water, ethanol, PBS) in a sealed container.
- **Equilibration:** The mixture is agitated at a constant temperature (e.g., 25°C) for a sufficient period to ensure equilibrium is reached (typically 24-48 hours).
- **Separation:** The saturated solution is filtered to remove any undissolved solid.
- **Quantification:** The concentration of Guaifenesin in the clear filtrate is determined using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) or UV-Visible Spectrophotometry[8][13][14].

UV-Visible Spectrophotometry for Quantification

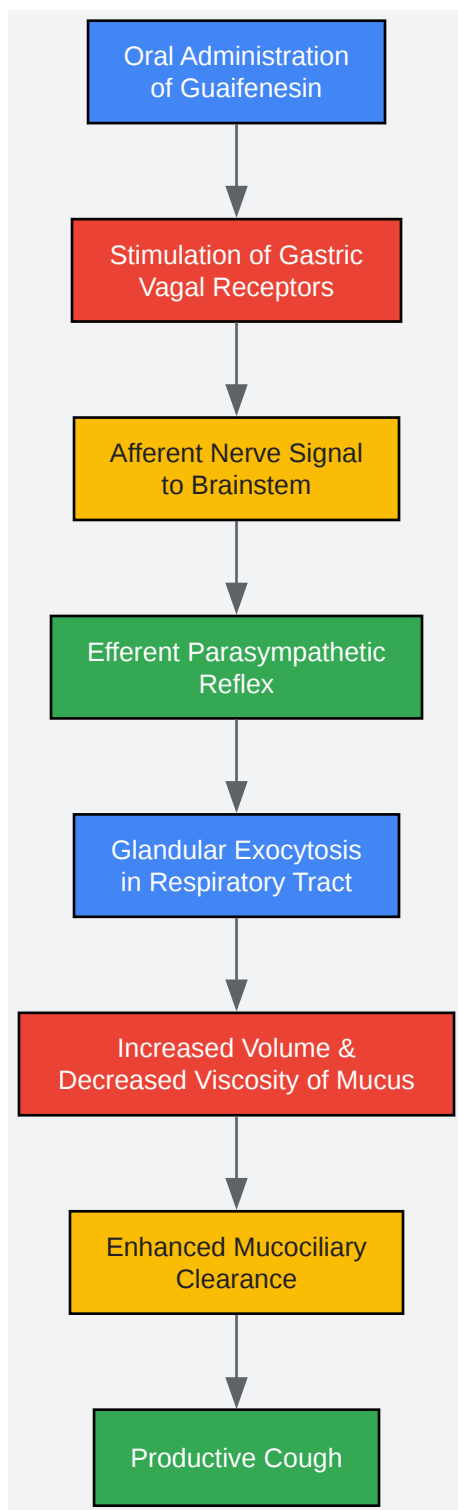
This technique is frequently used for the quantitative analysis of Guaifenesin in bulk and pharmaceutical dosage forms[10][15][16].

- **Wavelength Selection (λ_{max}):** A dilute solution of Guaifenesin is scanned across the UV spectrum (e.g., 200-400 nm) to identify the wavelengths of maximum absorbance. For Guaifenesin, these are typically 224-226 nm and 273-274 nm[2][10][11].
- **Calibration Curve:** A series of standard solutions with known concentrations of Guaifenesin are prepared. The absorbance of each standard is measured at the chosen λ_{max} . A calibration curve is generated by plotting absorbance versus concentration.
- **Sample Analysis:** The absorbance of the sample solution (of unknown concentration) is measured under the same conditions.
- **Concentration Calculation:** The concentration of Guaifenesin in the sample is determined by interpolating its absorbance value on the calibration curve.

Visualizations: Pathways and Workflows

Mechanism of Action: Expectorant Pathway

Guaifenesin's primary mechanism as an expectorant is believed to be a reflex action initiated in the gastrointestinal tract[1]. It acts as an irritant to gastric vagal receptors, which in turn stimulates parasympathetic reflexes leading to increased glandular secretions in the respiratory tract. This results in a less viscous mucus that is easier to clear.

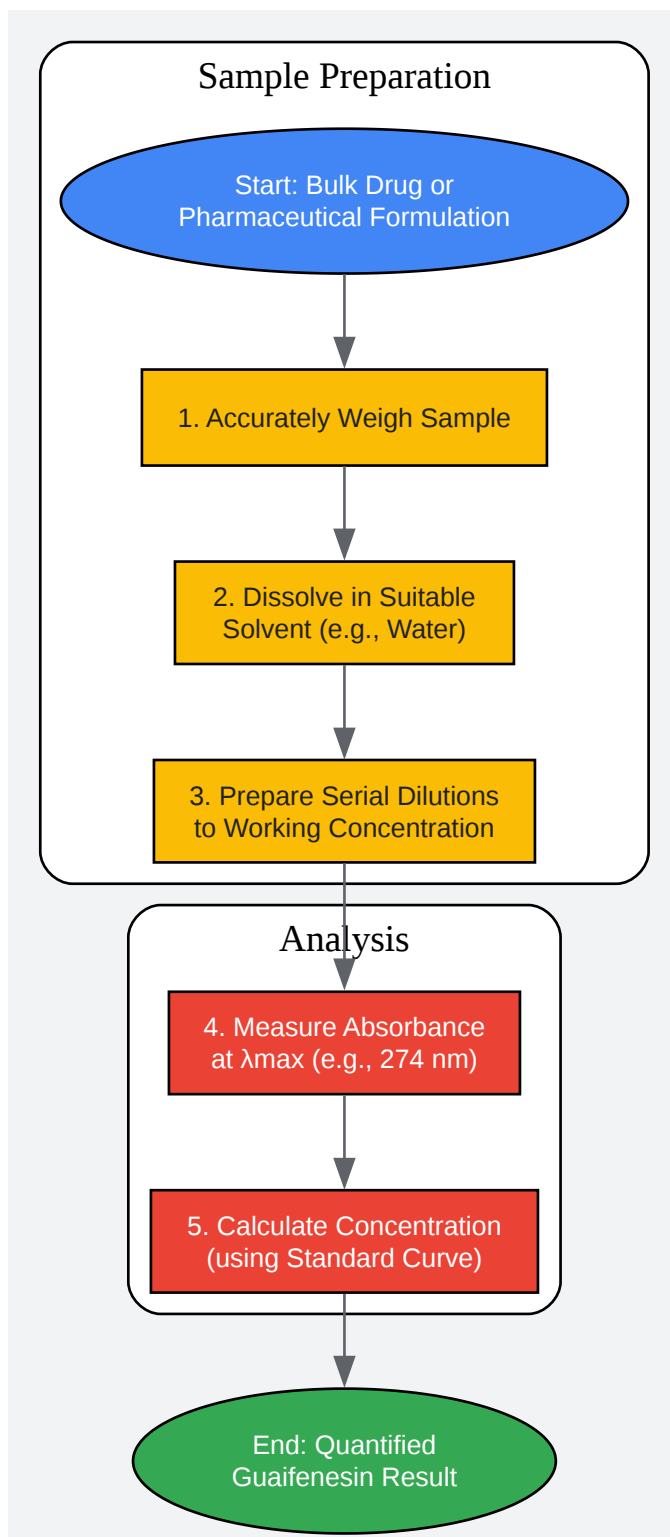


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Figure 1: Guaifenesin's reflex arc for its expectorant action.

Experimental Workflow: UV-Vis Spectrophotometric Assay

The following diagram illustrates a typical workflow for the quantification of Guaifenesin from a bulk or formulated product using UV-Visible spectrophotometry, a fundamental technique in pharmaceutical quality control.



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